

Commercial Suppliers of Pencycuron-d5: A Technical Guide

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Compound of Interest

Compound Name: *Pencycuron-d5*

Cat. No.: *B15142454*

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For researchers, scientists, and professionals engaged in drug development and analytical studies, the procurement of high-purity, isotopically labeled internal standards is a critical step. This technical guide provides an in-depth overview of the commercial availability of **Pencycuron-d5**, a deuterated analog of the fungicide Pencycuron. This guide is intended to streamline the selection of a suitable supplier by presenting key technical data and outlining a logical procurement workflow.

Introduction to Pencycuron-d5

Pencycuron-d5 is the deuterium-labeled version of Pencycuron, a phenylurea fungicide. The incorporation of five deuterium atoms into the phenyl group creates a stable, heavier isotope of the molecule. This mass difference allows **Pencycuron-d5** to be used as an internal standard in quantitative analytical techniques, most notably in liquid chromatography-tandem mass spectrometry (LC-MS/MS) and gas chromatography-mass spectrometry (GC-MS). Its primary application is in residue analysis of the parent compound, Pencycuron, in various matrices, and in pharmacokinetic studies. The use of a deuterated internal standard is crucial for correcting for matrix effects and variations in sample preparation and instrument response, thereby ensuring the accuracy and precision of analytical measurements.

Commercial Availability and Supplier Specifications

A comprehensive search has identified a primary commercial supplier for **Pencycuron-d5**. While many chemical suppliers offer the non-deuterated form, Pencycuron, the deuterated analog appears to be a more specialized research chemical with limited commercial availability.

Data Summary of **Pencycuron-d5** Suppliers

Supplier	Catalog Number	Purity (LCMS)	Isotopic Enrichment	Available Quantities	CAS Number
MedChemExpress	HY-B2048S	99.90% ^{[1][2]}	98.29% ^[3]	1 mg, 5 mg, 10 mg ^[1]	83286-58-2 ^[1]

Note: Data is based on publicly available information and may be subject to change. It is recommended to contact the supplier directly for the most current specifications and pricing.

Technical Data from Certificate of Analysis

A certificate of analysis for **Pencycuron-d5** from MedChemExpress provides the following key technical details:

- Chemical Name: Urea, N-[(4-chlorophenyl)methyl]-N-cyclopentyl-N'-(phenyl-d5)-
- Molecular Formula: C₁₉H₁₆D₅ClN₂O
- Molecular Weight: 333.87
- Appearance: White to off-white solid
- Analytical Data:
 - ¹H NMR Spectrum: Consistent with structure
 - LCMS: Consistent with structure
- Storage Conditions:
 - Powder: -20°C for 3 years
 - In solvent: -80°C for 6 months, -20°C for 1 month

Experimental Protocols

While a specific, detailed experimental protocol for the use of **Pencycuron-d5** was not found in publicly available datasheets, the general methodology for using a deuterated internal standard in LC-MS/MS analysis is well-established. The following is a generalized workflow based on standard practices in the field.

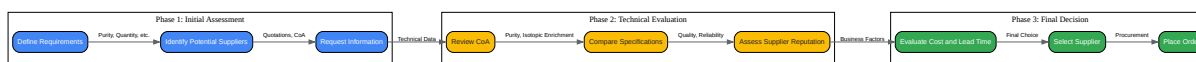
General Protocol for **Pencycuron-d5** as an Internal Standard in LC-MS/MS Analysis

- Preparation of Standard Solutions:
 - Prepare a stock solution of **Pencycuron-d5** in a suitable organic solvent (e.g., methanol, acetonitrile) at a concentration of, for example, 1 mg/mL.
 - Prepare a series of working standard solutions by diluting the stock solution to the desired concentrations for spiking into calibration standards and samples.
- Sample Preparation:
 - To an aliquot of the sample matrix (e.g., plasma, tissue homogenate, environmental sample extract), add a known amount of the **Pencycuron-d5** working solution. The concentration of the internal standard should be consistent across all samples and calibration standards.
 - Perform the sample extraction procedure (e.g., protein precipitation, liquid-liquid extraction, solid-phase extraction) to isolate the analyte (Pencycuron) and the internal standard (**Pencycuron-d5**).
 - Evaporate the solvent and reconstitute the residue in the mobile phase for LC-MS/MS analysis.
- LC-MS/MS Analysis:
 - Develop a chromatographic method to separate Pencycuron and **Pencycuron-d5** from other matrix components.
 - Optimize the mass spectrometer parameters for the detection of both the analyte and the internal standard. This involves selecting appropriate precursor and product ions for Multiple Reaction Monitoring (MRM).

- Pencycuron (Analyte): Determine the optimal precursor ion (e.g., $[M+H]^+$) and the most intense and stable product ions.
- **Pencycuron-d5** (Internal Standard): Determine the corresponding precursor ion (e.g., $[M+5+H]^+$) and its product ions.
- Acquire data for the calibration curve standards and the unknown samples.
- Data Analysis:
 - Calculate the peak area ratio of the analyte (Pencycuron) to the internal standard (**Pencycuron-d5**) for each sample and calibration standard.
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the analyte in the calibration standards.
 - Determine the concentration of the analyte in the unknown samples by interpolating their peak area ratios from the calibration curve.

Logical Workflow for Supplier Selection

The process of selecting a commercial supplier for a critical reagent like **Pencycuron-d5** should be systematic to ensure the quality and reliability of the research data. The following diagram illustrates a logical workflow for this process.



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Caption: A logical workflow for selecting a commercial supplier for **Pencycuron-d5**.

Conclusion

The availability of high-quality **Pencycuron-d5** is essential for researchers conducting sensitive and accurate quantitative analyses of its non-deuterated counterpart. This guide has identified MedChemExpress as a commercial supplier and has presented its key technical specifications. While the commercial landscape for this specific deuterated compound appears limited, the provided information and the logical workflow for supplier selection should serve as a valuable resource for scientists and drug development professionals. It is always recommended to directly contact potential suppliers to obtain the most current and comprehensive technical information before making a procurement decision.

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